

An In-depth Technical Guide to the Safety and Handling of 2-Hydroxybutanenitrile

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Compound of Interest

Compound Name: 2-Hydroxybutanenitrile

Cat. No.: B1294457

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **2-hydroxybutanenitrile** (CAS No. 4476-02-2), a crucial intermediate in various chemical syntheses. Adherence to these guidelines is essential to ensure a safe laboratory environment.

Hazard Identification and Classification

2-Hydroxybutanenitrile is classified as a highly toxic substance.^[1] It is fatal if it comes into contact with skin or is inhaled, and toxic if swallowed.^[2] It is also very toxic to aquatic life with long-lasting effects.^[2]

Table 1: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 3	H301: Toxic if swallowed[2][3]
Acute Toxicity, Dermal	Category 1	H310: Fatal in contact with skin[2][3]
Acute Toxicity, Inhalation	Category 1	H330: Fatal if inhaled[2][3]
Hazardous to the Aquatic Environment, Acute Hazard	Category 1	H400: Very toxic to aquatic life[3]
Hazardous to the Aquatic Environment, Long-term Hazard	Category 1	H410: Very toxic to aquatic life with long lasting effects[2]

Physical and Chemical Properties

Understanding the physical and chemical properties of **2-hydroxybutanenitrile** is fundamental to its safe handling.

Table 2: Physical and Chemical Properties

Property	Value
Molecular Formula	C4H7NO[3][4]
Molecular Weight	85.10 g/mol [3][4]
Appearance	White to brown powder/solid[5]
Boiling Point	193.2°C at 760 mmHg[6]
Density	0.962 g/mL at 20°C[6]
Flash Point	70.6°C[6]

Toxicological Data

The primary toxicological concern with **2-hydroxybutanenitrile** is its high acute toxicity.

Table 3: Acute Toxicity Data

Route of Exposure	Species	Value	Toxic Effects
Intraperitoneal	Mouse	LD50: 19 mg/kg[6]	Behavioral - ataxia, Lungs, Thorax, or Respiration - dyspnea, Nutritional and Gross Metabolic - body temperature decrease[6]

Experimental Protocols

Detailed experimental protocols for toxicological studies of **2-hydroxybutanenitrile** are not readily available in the public domain. The LD50 value cited is from a study published in "Toxicology and Applied Pharmacology." [6] Accessing the specific publication would be necessary to obtain the detailed methodology. Generally, LD50 studies involve the administration of varying doses of the substance to a group of test animals to determine the dose that is lethal to 50% of the population.

Safety and Handling Precautions

Strict adherence to safety protocols is mandatory when handling **2-hydroxybutanenitrile**.

4.1. Engineering Controls

- Work should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[1]
- Ensure that a safety shower and eyewash station are readily accessible.[5]

4.2. Personal Protective Equipment (PPE)

- Eye and Face Protection: Chemical safety goggles and a face shield are required.[1]

- Skin Protection: A lab coat and chemical-resistant gloves (e.g., nitrile rubber) must be worn. [\[1\]](#)[\[5\]](#) Contaminated clothing should be removed immediately and washed before reuse. [\[1\]](#)
- Respiratory Protection: In case of inadequate ventilation or when dusts are generated, a NIOSH-approved respirator is necessary. [\[2\]](#)

4.3. Handling Procedures

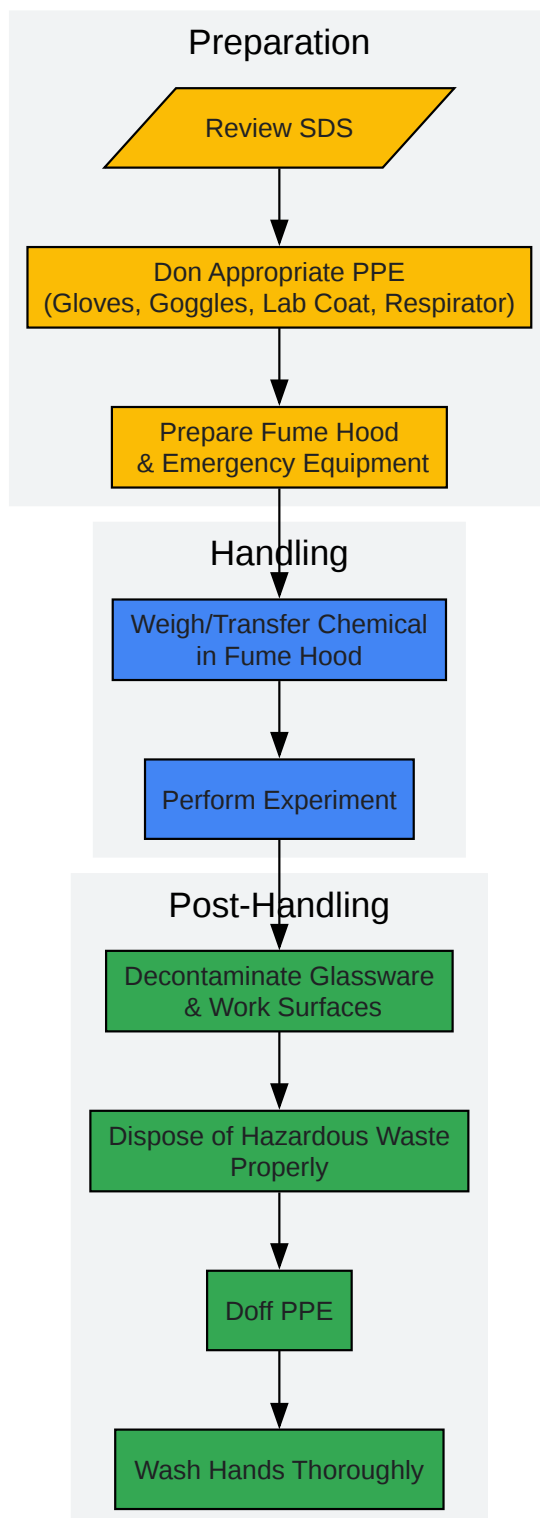
- Avoid all contact with skin, eyes, and clothing. [\[5\]](#)
- Do not breathe vapors, mist, or dust. [\[1\]](#)[\[2\]](#)
- Do not eat, drink, or smoke in the handling area. [\[1\]](#)
- Wash hands thoroughly after handling. [\[5\]](#)
- Use non-sparking tools and prevent electrostatic discharge. [\[2\]](#)

4.4. Storage

- Store in a tightly closed container in a dry, cool, and well-ventilated place. [\[2\]](#)[\[5\]](#)
- Store locked up. [\[2\]](#)
- Keep away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases. [\[7\]](#)

Visualizations

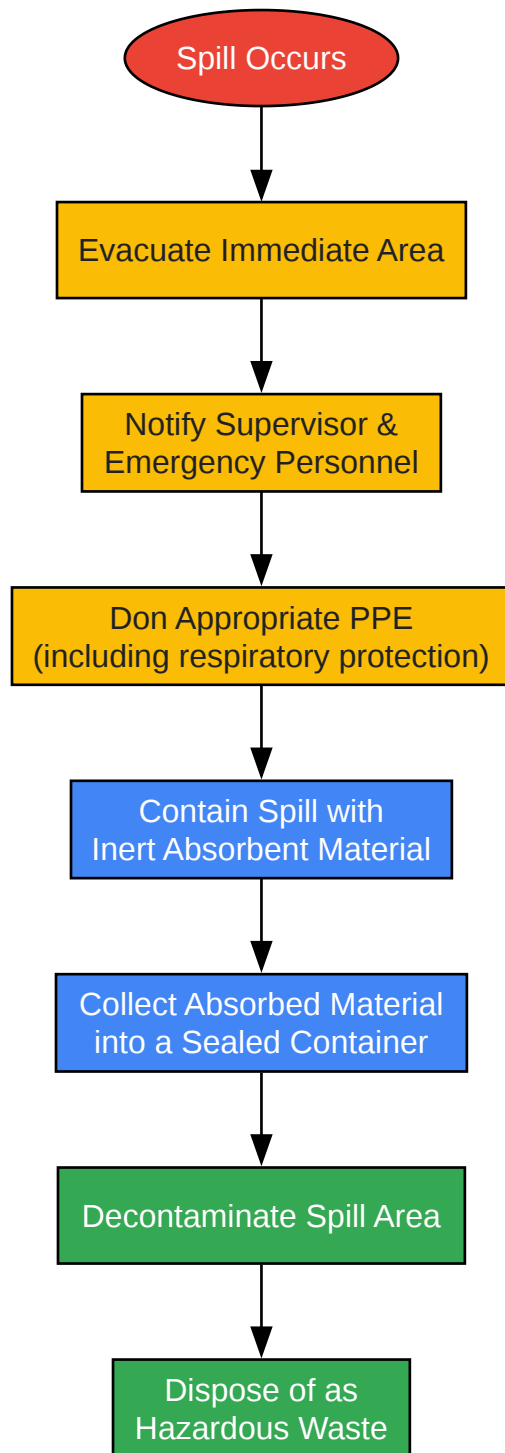
General Handling Workflow for 2-Hydroxybutanenitrile



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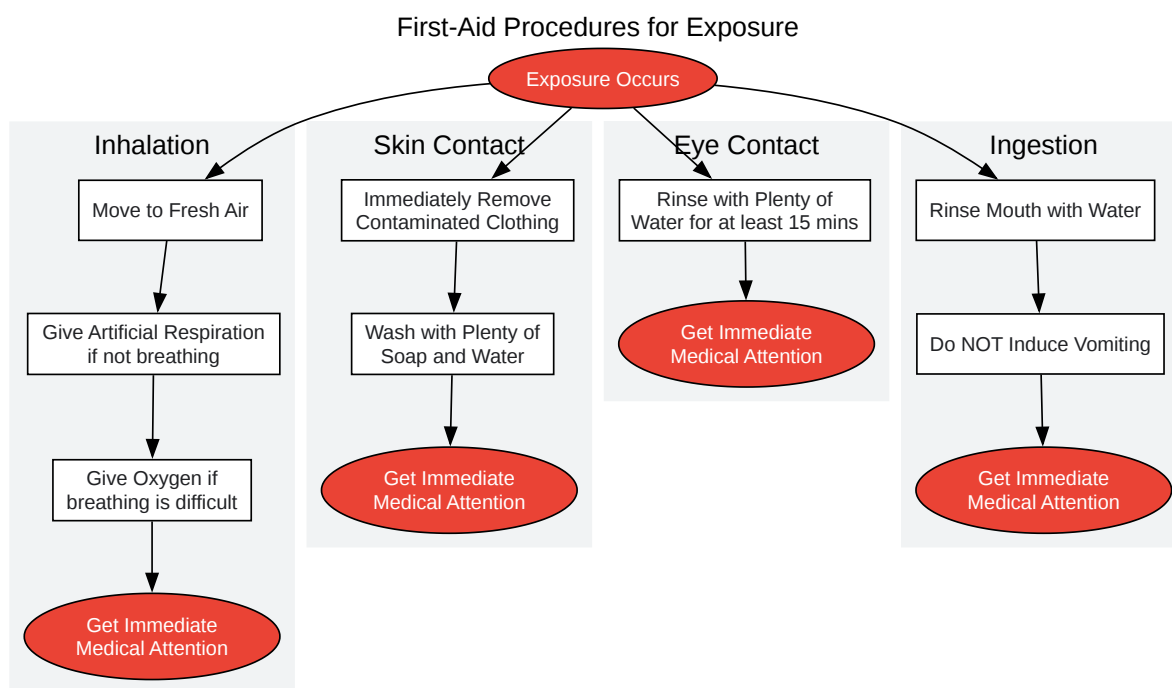
Caption: General Handling Workflow for **2-Hydroxybutanenitrile**

Emergency Response for Spills



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Caption: Emergency Response for Spills of **2-Hydroxybutanenitrile**



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Caption: First-Aid Procedures for **2-Hydroxybutanenitrile** Exposure

First-Aid Measures

Immediate medical attention is crucial in case of any exposure.

- Inhalation: Move the victim to fresh air.[2] If breathing is difficult, give oxygen.[2] If not breathing, give artificial respiration, but do not use mouth-to-mouth resuscitation.[2] Seek immediate medical attention.[2]

- Skin Contact: Immediately take off all contaminated clothing.[2] Wash the affected area with plenty of soap and water.[2] Seek immediate medical attention.[2]
- Eye Contact: Rinse with pure water for at least 15 minutes.[2] Seek immediate medical attention.[2]
- Ingestion: Rinse mouth with water.[2] Do not induce vomiting.[2] Never give anything by mouth to an unconscious person.[2] Call a doctor or Poison Control Center immediately.[2]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[2]
- Specific Hazards: Thermal decomposition can release irritating gases and vapors, including nitrogen oxides, carbon monoxide, carbon dioxide, and hydrogen cyanide.[7]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[2][7]

Accidental Release Measures

- Personal Precautions: Evacuate personnel to safe areas.[2] Ensure adequate ventilation.[2] Avoid contact with skin and eyes and inhalation of dust or vapors.[2] Remove all sources of ignition.[2]
- Environmental Precautions: Prevent the substance from entering drains.
- Methods for Cleaning Up: Collect the spillage using non-sparking tools and place it in a suitable, closed container for disposal.[2][7]

Stability and Reactivity

- Reactivity: Vapors may form explosive mixtures with air.
- Chemical Stability: Stable under recommended storage conditions.
- Incompatible Materials: Strong oxidizing agents, strong acids, and strong bases.[7]

- Hazardous Decomposition Products: Under fire conditions, may produce carbon monoxide, carbon dioxide, nitrogen oxides, and hydrogen cyanide.[7]

Disposal Considerations

Dispose of contents and container in accordance with local, regional, and national regulations.

[2] All waste containing **2-hydroxybutanenitrile** is classified as hazardous waste.[5]

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References

- 1. 2-Hydroxy-2-methylbutanenitrile | 4111-08-4 | Benchchem [benchchem.com]
- 2. echemi.com [echemi.com]
- 3. 2-Hydroxybutanenitrile | C₄H₇NO | CID 20553 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. (s)-2-Hydroxybutanenitrile | C₄H₇NO | CID 11062301 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. benchchem.com [benchchem.com]
- 6. 2-hydroxybutanenitrile | CAS#:4476-02-2 | Chemsrce [chemsrc.com]
- 7. fishersci.com [fishersci.com]
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